

Olanzapine-d4: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Olanzapine-d4

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An In-depth Whitepaper on the Core Physical and Chemical Properties, and Analytical Applications of Deuterated Olanzapine

Introduction

Olanzapine, an atypical antipsychotic, is a cornerstone in the management of schizophrenia and bipolar disorder. To facilitate pharmacokinetic studies, bioequivalence assays, and clinical monitoring, a stable isotope-labeled internal standard is indispensable. **Olanzapine-d4**, a deuterated analog of olanzapine, serves this critical role, enabling precise and accurate quantification of olanzapine in complex biological matrices. This technical guide provides a comprehensive overview of the physical and chemical properties of **Olanzapine-d4**, detailed experimental protocols for its application, and a visual representation of its use in bioanalytical workflows.

Physicochemical Properties

The physical and chemical properties of **Olanzapine-d4** are crucial for its handling, storage, and application in analytical methods. The following tables summarize the key properties of

both **Olanzapine-d4** and its non-deuterated counterpart, Olanzapine.

Note: Specific experimental data for the melting and boiling points of **Olanzapine-d4** are not readily available. The values presented are for the non-deuterated olanzapine and are expected to be very similar for the deuterated analog due to the negligible effect of deuterium substitution on these macroscopic physical properties.

Table 1: General and Chemical Properties

Property	Value (Olanzapine-d4)	Value (Olanzapine)	Reference(s)
Chemical Name	2-Methyl-4-(4-methyl-d3-1-piperazinyl)-10H-thieno[2,3-b][1][2]benzodiazepine-d1	2-Methyl-4-(4-methyl-1-piperazinyl)-10H-thieno[2,3-b][1][2]benzodiazepine	[3][4]
Molecular Formula	C ₁₇ H ₁₆ D ₄ N ₄ S	C ₁₇ H ₂₀ N ₄ S	[3][4][5]
Molecular Weight	316.46 g/mol	312.43 g/mol	[3][4][5]
CAS Number	Not consistently available	132539-06-1	[4]
Appearance	Yellow crystalline solid	Yellow crystalline solid	[5]

Table 2: Physical Properties

Property	Value (Olanzapine-d4)	Value (Olanzapine)	Reference(s)
Melting Point	~195 °C	195 °C	[4][6]
Boiling Point	Not available	Not available	
Solubility	Soluble in DMSO, ethanol, and dimethylformamide. Sparingly soluble in aqueous buffers.	Soluble in DMSO (~16 mg/mL), ethanol (~1 mg/mL), and dimethylformamide (~20 mg/mL). Sparingly soluble in aqueous buffers (~0.5 mg/mL in a 1:1 solution of DMSO:PBS pH 7.2).	[7]

Experimental Protocols

The primary application of **Olanzapine-d4** is as an internal standard in the quantitative analysis of olanzapine in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below are detailed methodologies for its synthesis and use in a typical bioanalytical workflow.

Synthesis of Olanzapine-d4

A specific, detailed synthesis protocol for **Olanzapine-d4** is not widely published. However, it can be synthesized by adapting established methods for the synthesis of olanzapine, using a deuterated starting material. A plausible synthetic route involves the use of N-methyl-d3-piperazine.

General Synthetic Strategy:

- Reaction of 2-methyl-4-amino-10H-thieno[2,3-b][1,2]benzodiazepine hydrochloride with N-methyl-d3-piperazine: The key step is the condensation reaction between the thienobenzodiazepine core and the deuterated piperazine derivative.

- **Solvent and Conditions:** The reaction is typically carried out in a high-boiling point aprotic solvent such as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF), often in the presence of a catalyst or a coupling agent to facilitate the reaction.
- **Purification:** The crude **Olanzapine-d4** is then purified using standard techniques such as column chromatography or recrystallization to achieve the high purity required for use as an analytical standard.

Bioanalytical Method for Olanzapine Quantification using Olanzapine-d4 as an Internal Standard

This protocol outlines a typical LC-MS/MS method for the determination of olanzapine in human plasma.

2.2.1. Sample Preparation (Solid-Phase Extraction - SPE)

- **Spiking of Internal Standard:** To 200 μL of human plasma, add 25 μL of **Olanzapine-d4** working solution (e.g., 100 ng/mL in methanol) to act as the internal standard.
- **Sample Pre-treatment:** Vortex the plasma sample briefly. Add 200 μL of 4% phosphoric acid to precipitate proteins. Vortex for 30 seconds and centrifuge at 4000 rpm for 10 minutes.
- **SPE Cartridge Conditioning:** Condition a C18 SPE cartridge by washing sequentially with 1 mL of methanol and 1 mL of deionized water.
- **Sample Loading:** Load the supernatant from the pre-treated plasma sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 1 mL of 10% methanol in water to remove interfering substances.
- **Elution:** Elute the analyte and internal standard with 1 mL of methanol.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40 $^{\circ}\text{C}$. Reconstitute the residue in 100 μL of the mobile phase.

2.2.2. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase: A gradient of 0.1% formic acid in water (Solvent A) and 0.1% formic acid in acetonitrile (Solvent B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Olanzapine: m/z 313.1 \rightarrow 256.1
 - **Olanzapine-d4**: m/z 317.1 \rightarrow 260.1
- Data Analysis: The concentration of olanzapine in the plasma sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve prepared with known concentrations of olanzapine.

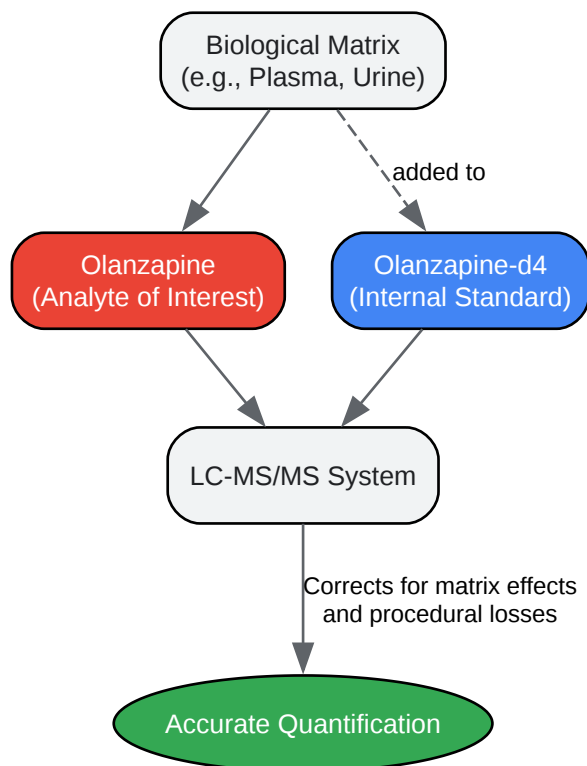
Visualizations

The following diagrams illustrate the key aspects of **Olanzapine-d4**'s application and structure.



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Experimental workflow for bioanalysis using **Olanzapine-d4**.



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Logical relationship of **Olanzapine-d4** in quantitative analysis.

Conclusion

Olanzapine-d4 is an essential tool for researchers, scientists, and drug development professionals involved in the study of olanzapine. Its physical and chemical properties, being nearly identical to the parent drug, allow it to serve as an ideal internal standard, ensuring the reliability of bioanalytical data. The detailed experimental protocols provided in this guide offer a practical framework for its implementation in the laboratory. The visualizations further clarify its role in the analytical workflow, underscoring its importance in advancing our understanding of olanzapine's pharmacology and clinical use.

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